

In-Depth Technical Guide: Biodegradability and Environmental Impact of Stearoyl Methyl Beta-Alanine

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Compound of Interest

Compound Name: Stearoyl methyl beta-alanine

Cat. No.: B081763

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Stearoyl methyl beta-alanine is an N-acyl amino acid, a class of compounds often utilized as surfactants in various industries. This technical guide provides a comprehensive overview of the current understanding of the biodegradability and environmental impact of **stearoyl methyl beta-alanine**. Due to the limited availability of data on this specific molecule, this guide draws upon information from structurally similar N-acyl amino acid surfactants to provide a robust assessment. The available evidence strongly suggests that **stearoyl methyl beta-alanine** is readily biodegradable, with the primary degradation pathway initiated by the enzymatic hydrolysis of the amide bond, followed by the subsequent metabolism of its constituent parts: stearic acid and N-methyl- β -alanine. Toxicological data on analogous compounds indicate a low potential for adverse environmental effects. This guide presents available quantitative data, details relevant experimental protocols, and visualizes the proposed biodegradation pathway to support environmental risk assessments and guide further research.

Introduction

N-acyl amino acids are a versatile class of amphiphilic molecules that combine the hydrophobic nature of a fatty acid with the hydrophilic properties of an amino acid. This structure imparts surface-active properties, making them suitable for a wide range of applications, including as

emulsifiers, detergents, and foaming agents in cosmetics, personal care products, and pharmaceuticals. **Stearoyl methyl beta-alanine**, which consists of an 18-carbon stearic acid chain linked to the nitrogen of N-methyl- β -alanine, falls into this category. As with any chemical intended for widespread use, a thorough evaluation of its environmental fate and potential ecological impact is crucial. This guide synthesizes the available scientific information to provide a technical overview of the biodegradability and environmental profile of **stearoyl methyl beta-alanine**.

Biodegradability

N-acyl amino acids are generally recognized for their favorable environmental profile, particularly their ready biodegradability.^[1] The presence of an amide bond makes these molecules susceptible to enzymatic cleavage by microorganisms.^[2]

Quantitative Biodegradability Data

While specific quantitative data from ready biodegradability tests for **stearoyl methyl beta-alanine** are not readily available in the public domain, studies on structurally similar N-stearoyl amino acids provide strong evidence for their high biodegradability. One study explicitly states that N-stearoyl amino acids are highly biodegradable and can be readily removed under normal secondary sewage treatment conditions.^[3]

For context, the biodegradability of related N-acyl amino acid surfactants is summarized in the table below.

Compound/ Class	Test Method	Biodegrada tion (%)	Duration (days)	Classificati on	Reference
N-Stearoyl Amino Acids (general)	Not specified	Highly biodegradabl e	Not specified	Readily biodegradabl e	[3]
Amino acid derived ionic liquids	ISO 14593	>60%	28	Readily biodegradabl e	[4]
N-acyl glycine	Not specified	Good biodegradabil ity	Not specified	Readily biodegradabl e	[1]

Table 1: Biodegradability of N-Acyl Amino Acid Surfactants

The pass level for "ready biodegradability" in the OECD 301B test is achieving 60% biodegradation within a 28-day period, often with a 10-day window.[\[5\]](#)[\[6\]](#) The data on related compounds strongly suggest that **stearoyl methyl beta-alanine** would also meet this criterion.

Environmental Impact and Ecotoxicity

The environmental impact of a substance is determined by its persistence, bioaccumulation potential, and toxicity. As established, N-acyl amino acids are not expected to be persistent. Their structure, consisting of a fatty acid and an amino acid derivative, suggests that they are unlikely to bioaccumulate.

Aquatic Toxicity

Acute and chronic toxicity to aquatic organisms are key parameters in assessing the environmental risk of a substance. While specific data for **stearoyl methyl beta-alanine** is unavailable, data for other N-acyl amino acid surfactants indicate low to moderate toxicity.

Organism	Test Type	Endpoint	Value (mg/L)	Surfactant Class	Reference
Daphnia magna	Acute	48h EC50	16.40 - 36.13	Nonionic (Tristyrylphenol ethoxylates)	[7]
Daphnia magna	Acute	48h EC50	0.041	Cationic (Benzalkonium chloride)	[8]
Rainbow Trout (Oncorhynchus mykiss)	Acute	24h LC50	Higher than cellular tests	General surfactants	[9]

Table 2: Aquatic Toxicity of Surfactants

It is important to note that the toxicity of surfactants can vary significantly based on their ionic character (anionic, cationic, nonionic, amphoteric) and the length of their hydrophobic alkyl chain.[7][9] Cationic surfactants generally exhibit higher toxicity to aquatic organisms compared to other classes.[8][10] As **stearoyl methyl beta-alanine** is an anionic surfactant under most environmental pH conditions, it is expected to have a lower aquatic toxicity profile.

Mammalian Toxicity

For drug development professionals, understanding the potential for mammalian toxicity is critical. Acute oral toxicity studies on various surfactants provide an indication of their relative safety.

Surfactant Class	Test Animal	Endpoint	Value (mg/kg)	Classification	Reference
Sodium alkylbenzene sulphonate	Mouse	LD50	> 2000 (p.o)	Non-toxic	[11]
Benzyl dimethyl dodecyl ammonium chloride	Mouse	LD50	< 100 (i.m.)	Toxic	[11]
N-dodecyl pyridinium bromide	Mouse	LD50	< 100 (i.m.)	Toxic	[11]

Table 3: Acute Mammalian Toxicity of Surfactants

N-acyl amino acid surfactants are generally considered to have low toxicity and be non-irritating.[\[1\]](#)

Experimental Protocols

To ensure the reproducibility and standardization of biodegradability and ecotoxicity testing, internationally recognized guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD), are employed.

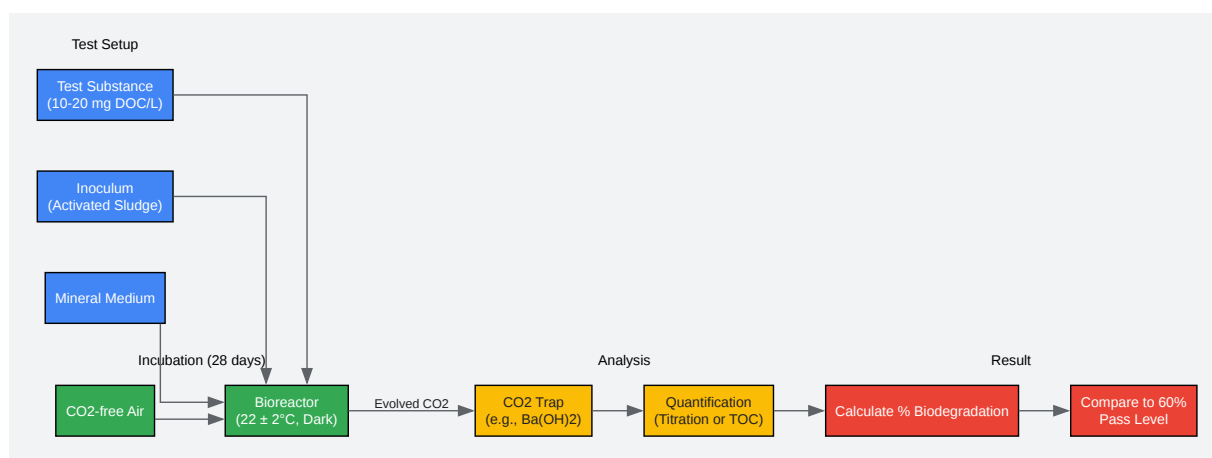
Ready Biodegradability - OECD 301B (CO₂ Evolution Test)

This method evaluates the ultimate aerobic biodegradability of an organic compound in an aqueous medium.

- Principle: A defined concentration of the test substance is incubated in a mineral medium with a microbial inoculum (typically from activated sludge). The degradation of the test substance is monitored by measuring the amount of carbon dioxide produced over a 28-day

period. The percentage of biodegradation is calculated by comparing the amount of CO₂ produced with the theoretical maximum amount.[\[12\]](#)[\[13\]](#)

- Inoculum: Activated sludge from a sewage treatment plant treating predominantly domestic sewage is commonly used.[\[12\]](#)
- Test Conditions:
 - Temperature: 22 ± 2 °C[\[12\]](#)
 - Duration: 28 days[\[13\]](#)
 - Test concentration: 10-20 mg/L of dissolved organic carbon (DOC)[\[12\]](#)
 - Aeration: Continuous with CO₂-free air[\[12\]](#)
- Analysis: The evolved CO₂ is trapped in a suitable absorbent (e.g., barium hydroxide or sodium hydroxide solution) and quantified by titration, or by using a total organic carbon (TOC) analyzer.
- Pass Criteria: The substance is considered readily biodegradable if it reaches 60% of its theoretical maximum CO₂ production within a 10-day window during the 28-day test period.[\[5\]](#)[\[6\]](#)



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Diagram 1: Workflow for OECD 301B Biodegradability Test.

Acute Toxicity to *Daphnia magna*

This test assesses the acute immobilization of the freshwater invertebrate *Daphnia magna*.

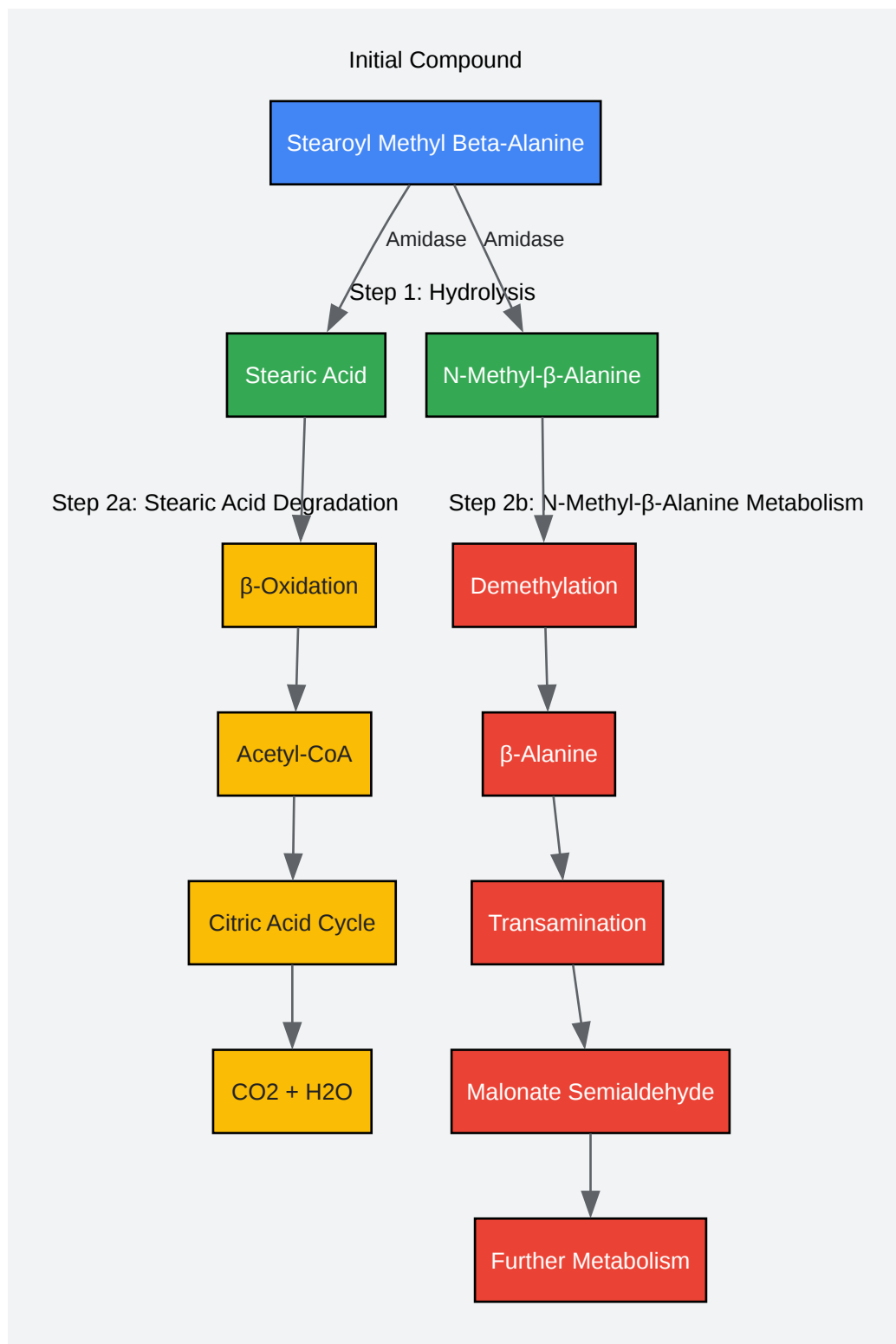
- Principle: Young daphnids are exposed to a range of concentrations of the test substance for 48 hours. The concentration at which 50% of the daphnids are immobilized (EC50) is determined.^[14]
- Test Organism: *Daphnia magna*, less than 24 hours old.
- Test Conditions:
 - Temperature: 18-22 °C
 - Duration: 48 hours

- Light: 16-hour light, 8-hour dark cycle
- Endpoint: Immobilization (daphnids that are unable to swim within 15 seconds after gentle agitation of the test vessel).
- Analysis: The number of immobilized daphnids is recorded at 24 and 48 hours, and the EC50 is calculated using statistical methods.

Proposed Biodegradation Pathway

The biodegradation of **stearoyl methyl beta-alanine** is expected to proceed in a stepwise manner, initiated by the cleavage of the amide bond, followed by the degradation of the resulting fatty acid and amino acid derivative through established metabolic pathways.

- Hydrolysis of the Amide Bond: The initial and rate-limiting step is likely the enzymatic hydrolysis of the amide linkage by an amidase or a similar hydrolase enzyme.^{[2][15]} This reaction releases stearic acid and N-methyl- β -alanine.
- Degradation of Stearic Acid: Stearic acid, a common saturated fatty acid, is degraded through the well-established β -oxidation pathway.^{[16][17]} This process sequentially shortens the fatty acid chain by two carbon atoms in each cycle, producing acetyl-CoA. The acetyl-CoA then enters the citric acid cycle for complete oxidation to CO₂ and H₂O.
- Metabolism of N-methyl- β -alanine: The metabolic fate of N-methyl- β -alanine is less specifically documented. However, based on the metabolism of β -alanine, it is likely to undergo transamination or other enzymatic modifications.^{[18][19]} The methyl group may be removed, and the resulting β -alanine can be converted to malonate semialdehyde, which then enters into fatty acid biosynthesis or is further metabolized.^[18]



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